

# "Benzene, 1-(bromomethyl)-4-(heptyloxy)-" molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Benzene, 1-(bromomethyl)-4-(heptyloxy)-

Cat. No.: B1317074

[Get Quote](#)

An In-Depth Technical Guide to the Molecular Weight of **Benzene, 1-(bromomethyl)-4-(heptyloxy)-**

This guide provides a detailed analysis of the molecular weight of the chemical compound **Benzene, 1-(bromomethyl)-4-(heptyloxy)-**. It is intended for researchers, scientists, and professionals in the field of drug development who require precise information for their work.

## Molecular Formula and Structure

The chemical structure of **Benzene, 1-(bromomethyl)-4-(heptyloxy)-** is key to determining its molecular properties. The molecular formula for this compound is  $C_{14}H_{21}BrO$ <sup>[1]</sup>. This formula indicates that each molecule is composed of 14 carbon atoms, 21 hydrogen atoms, one bromine atom, and one oxygen atom.

## Atomic Weights of Constituent Elements

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The standard atomic weights for the elements present in **Benzene, 1-(bromomethyl)-4-(heptyloxy)-** are provided in the table below. These values are based on internationally recognized standards.

Element	Symbol	Atomic Weight (amu)
Carbon	C	12.011
Hydrogen	H	1.008
Bromine	Br	79.904
Oxygen	O	15.999

## Calculation of Molecular Weight

The molecular weight is calculated by multiplying the number of atoms of each element by its atomic weight and then summing these values.

Calculation:

$$(14 \times 12.011) + (21 \times 1.008) + (1 \times 79.904) + (1 \times 15.999) = 285.22 \text{ g/mol}$$

The calculated molecular weight of **Benzene, 1-(bromomethyl)-4-(heptyloxy)-** is 285.22 g/mol [1].

## Summary of Molecular Weight Data

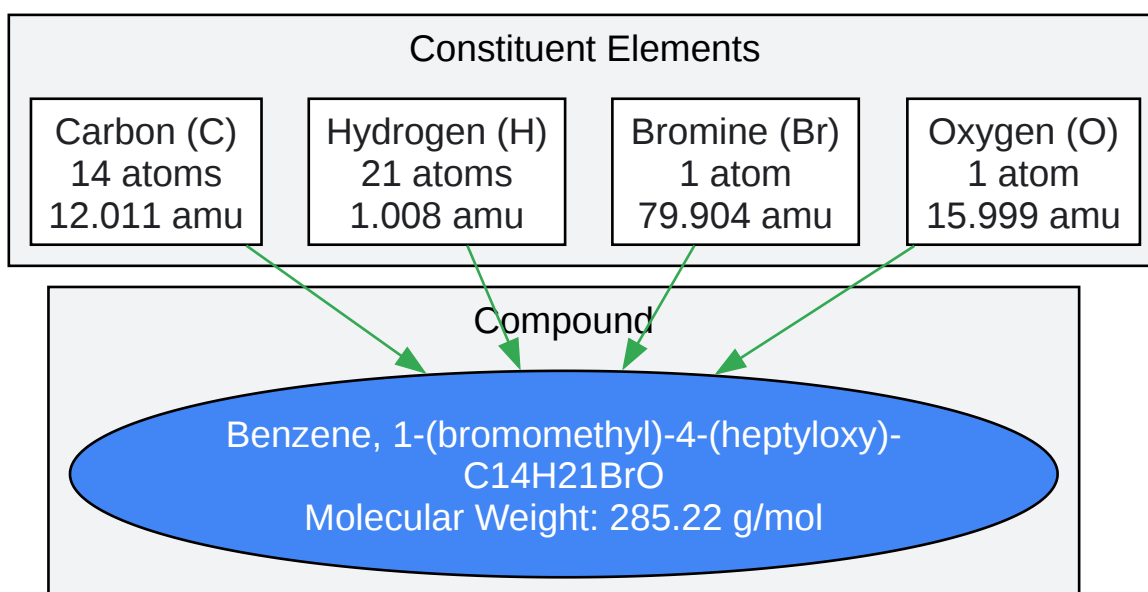
For ease of reference, the quantitative data related to the molecular weight of **Benzene, 1-(bromomethyl)-4-(heptyloxy)-** is summarized in the following table.

Component	Molecular Formula	Number of Atoms	Atomic Weight (amu)	Total Contribution (amu)
Carbon	C	14	12.011	168.154
Hydrogen	H	21	1.008	21.168
Bromine	Br	1	79.904	79.904
Oxygen	O	1	15.999	15.999
Total	C <sub>14</sub> H <sub>21</sub> BrO	37	285.225	

Note: The final molecular weight is commonly rounded to two decimal places, resulting in 285.22 g/mol .

## Visualization of Elemental Composition

The following diagram illustrates the elemental components that constitute the **Benzene, 1-(bromomethyl)-4-(heptyloxy)-** molecule and their contribution to the final molecular weight.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Benzene, 1-(bromomethyl)-4-(heptyloxy)- | 103481-66-9 [chemicalbook.com]
- To cite this document: BenchChem. ["Benzene, 1-(bromomethyl)-4-(heptyloxy)-" molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1317074#benzene-1-bromomethyl-4-heptyloxy-molecular-weight\]](https://www.benchchem.com/product/b1317074#benzene-1-bromomethyl-4-heptyloxy-molecular-weight)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)